

Navigating the Risks: A Technical Guide to Handling 2-Nitrophenoxyacetyl Chloride

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Compound of Interest

Compound Name: **2-Nitrophenoxyacetyl Chloride**

Cat. No.: **B1280399**

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide addresses the hazards and safety precautions for handling **2-Nitrophenoxyacetyl Chloride** (CAS No. 20142-87-4). Due to the limited availability of a comprehensive Safety Data Sheet (SDS) for this specific compound, this guide synthesizes information from the SDSs of structurally similar acyl chlorides, including phenoxyacetyl chloride, chloroacetyl chloride, and 3-ethoxy-acryloyl chloride. The provided data and recommendations should be regarded as a precautionary framework to ensure the highest safety standards in the laboratory.

Physicochemical and Hazard Profile

2-Nitrophenoxyacetyl Chloride is a reactive acyl chloride. While specific quantitative data for this compound is scarce, the properties of analogous compounds provide critical insight into its hazard profile. The presence of the nitro group and the acyl chloride moiety suggests significant reactivity and potential for hazardous reactions.

Table 1: Physicochemical and Toxicological Data of **2-Nitrophenoxyacetyl Chloride** and Analogous Compounds

| Property | 2-Nitrophenoxyacetyl Chloride | Phenoxyacetyl Chloride | Chloroacetyl Chloride | 3-Ethoxyacryloyl chloride |
|-----------------------|---|--|--|--|
| CAS Number | 20142-87-4 | 701-99-5 | 79-04-9 | 6191-99-7 |
| Molecular Formula | C ₈ H ₆ CINO ₄ | C ₈ H ₇ ClO ₂ | C ₂ H ₂ Cl ₂ O | C ₅ H ₇ ClO ₂ |
| Molecular Weight | 215.59 g/mol | 170.59 g/mol | 112.94 g/mol | 134.56 g/mol |
| Appearance | Data not available | Clear, colorless to pale yellow liquid | Colorless to light yellow liquid | Flammable liquid and vapor |
| Melting Point | 43 °C | Data not available | -22 °C | Data not available |
| Boiling Point | Data not available | 226 °C[1] | 105 - 107 °C | Data not available |
| Flash Point | Data not available | 108 °C[1] | 65 °C | Data not available |
| GHS Hazard Statements | Corrosive (GHS05)[2] | Causes severe skin burns and eye damage.[1] | Toxic if swallowed, in contact with skin or if inhaled. Causes severe skin burns and eye damage. | Flammable liquid and vapor. Harmful if swallowed. Causes severe skin burns and eye damage. May cause an allergic skin reaction. May cause allergy or asthma symptoms or breathing difficulties if inhaled. |

| | |
|--------------|----------------------|
| Risk Codes | R34: Causes burns[2] |
| Safety Codes | S26, S36/37/39[2] |

Disclaimer: The data for analogous compounds is provided for guidance and may not be fully representative of **2-Nitrophenoxyacetyl Chloride**. All handling procedures should be conducted with the utmost caution.

Hazard Identification and Signaling Pathway

The primary hazards associated with **2-Nitrophenoxyacetyl Chloride** stem from its high reactivity, particularly with nucleophiles like water, and its corrosive nature. The following diagram illustrates the logical progression from the chemical's intrinsic properties to the necessary safety precautions.

Hazard Signaling Pathway for **2-Nitrophenoxyacetyl Chloride**.

Experimental Protocols: Safe Handling Workflow

Adherence to a strict experimental workflow is paramount when handling **2-Nitrophenoxyacetyl Chloride**. The following protocol outlines the key steps for its safe use in a laboratory setting.

3.1. Preparation and Personal Protective Equipment (PPE)

- Engineering Controls: All manipulations must be performed in a certified chemical fume hood with a tested face velocity.[3]
- Personal Protective Equipment (PPE):
 - Eye Protection: Chemical safety goggles and a full-face shield are mandatory.[4]
 - Hand Protection: Wear chemically resistant gloves, such as butyl rubber or Viton. A double layer of nitrile gloves may be used for short-term handling but should be changed immediately upon contamination.[4]

- Body Protection: A flame-resistant lab coat and closed-toe shoes are required. For larger quantities or in case of a spill, a chemical-resistant apron or suit should be worn.[3]
- Respiratory Protection: If there is a risk of inhalation, a NIOSH-approved respirator with an acid gas cartridge is necessary.[3]

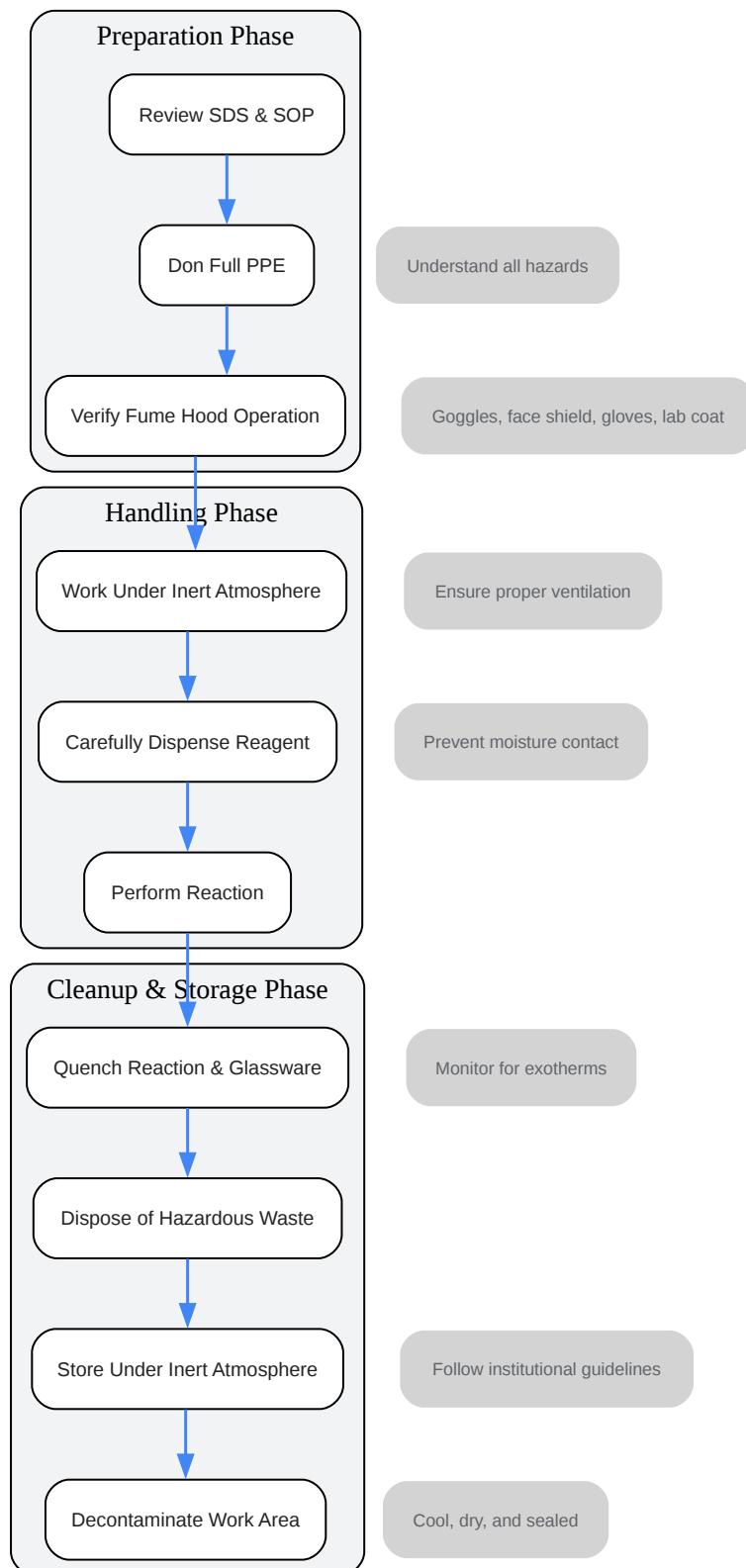
3.2. Handling and Storage

- Inert Atmosphere: Handle and store the compound under an inert atmosphere, such as nitrogen or argon, to prevent degradation from moisture.
- Moisture Prevention: Use oven-dried glassware and anhydrous solvents. Never add water directly to the compound.[5]
- Temperature: Store in a cool, dry, and well-ventilated area, away from heat and sources of ignition. Recommended storage is often refrigerated.
- Incompatible Materials: Avoid contact with water, alcohols, amines, bases, and metals.[6]

3.3. Spill and Waste Disposal

- Spill Response:
 - Evacuate the area and ensure adequate ventilation.
 - Wearing full PPE, contain the spill using an inert absorbent material like vermiculite or sand. Do not use combustible materials.
 - Carefully collect the absorbed material into a sealed, labeled container for hazardous waste.[3]
 - Decontaminate the spill area with a suitable solvent (e.g., isopropanol) followed by soap and water, if appropriate for the surface.
- Waste Disposal: Dispose of waste in accordance with all local, state, and federal regulations. The compound should be treated as corrosive and reactive hazardous waste.

The following diagram illustrates a logical workflow for the safe handling of **2-Nitrophenoxyacetyl Chloride**.



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Safe Handling Workflow for **2-Nitrophenoxyacetyl Chloride**.

Emergency Procedures

In the event of an emergency, immediate and appropriate action is crucial.

- Eye Contact: Immediately flush eyes with copious amounts of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.[3]
- Skin Contact: Immediately flush skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes. Seek immediate medical attention.[3]
- Inhalation: Move the victim to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek immediate medical attention.[3]
- Ingestion: Do NOT induce vomiting. If the victim is conscious and alert, give 2-4 cupfuls of milk or water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.[3]

This guide provides a framework for the safe handling of **2-Nitrophenoxyacetyl Chloride** based on the best available information for analogous compounds. It is imperative that all users consult with their institution's safety office and adhere to all established protocols and regulations. A thorough risk assessment should be conducted before any new procedure involving this compound is undertaken.

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